

An In-depth Technical Guide to Methyl 2-acetoxypropanoate and Its Synonyms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Methyl 2-acetoxypropanoate

Cat. No.: B1619064

[Get Quote](#)

For professionals in research, science, and drug development, a precise understanding of chemical compounds is paramount. This guide provides a comprehensive overview of **Methyl 2-acetoxypropanoate**, including its various synonyms found in scientific literature, key quantitative data, and detailed experimental protocols.

Synonyms and Identification

Methyl 2-acetoxypropanoate is known by several names in scientific and commercial contexts. Accurate identification is crucial for literature searches and procurement. The primary identifier for this compound is its CAS (Chemical Abstracts Service) number.

Synonym	CAS Number
Methyl 2-acetoxypropanoate	6284-75-9
Methyl 2-acetoxypropanoate	6284-75-9
Methyl 2-acetoxypropionate	6284-75-9
Propanoic acid, 2-(acetoxy)-, methyl ester	6284-75-9
Methyl (R)-2-acetoxypropanoate	6284-75-9

Quantitative Data

A summary of the key physical and chemical properties of **Methyl 2-acetoxypropanoate** is presented below. These values are essential for experimental design and computational modeling.

Property	Value	Source
Molecular Formula	C ₆ H ₁₀ O ₄	PubChem[1]
Molecular Weight	146.14 g/mol	PubChem[1]
Boiling Point	172.4°C at 760 mmHg	Guidechem[2]
Density	1.083 g/cm ³	Guidechem[2]
Refractive Index	1.408	Guidechem[2]
Water Solubility	81.2 g/L at 25°C (estimate)	ChemicalBook[3]
LogP	0.11100	Guidechem[2]

Experimental Protocols

Detailed methodologies for the synthesis and a common reaction of **Methyl 2-acetoxypropanoate** are provided below.

Protocol 1: Synthesis of Methyl 2-acetoxypropanoate via Acetylation of Methyl Lactate

This protocol describes the synthesis of **Methyl 2-acetoxypropanoate** by the reaction of methyl lactate with acetic anhydride.

Materials:

- Methyl lactate
- Acetic anhydride
- Pyridine (catalyst)
- Diethyl ether (solvent)

- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

- In a round-bottom flask, combine methyl lactate (1 equivalent) and pyridine (1.2 equivalents).
- Cool the mixture in an ice bath and slowly add acetic anhydride (1.2 equivalents) dropwise with stirring.
- After the addition is complete, remove the ice bath and allow the mixture to stir at room temperature for 12-16 hours.
- Monitor the reaction progress using thin-layer chromatography (TLC) or gas chromatography (GC).
- Once the reaction is complete, dilute the mixture with diethyl ether.
- Transfer the mixture to a separatory funnel and wash sequentially with water, saturated sodium bicarbonate solution (to neutralize excess acid), and brine.
- Dry the organic layer over anhydrous magnesium sulfate.
- Filter the drying agent and concentrate the filtrate under reduced pressure using a rotary evaporator to obtain the crude **Methyl 2-acetoxypropanoate**.
- Purify the crude product by fractional distillation under reduced pressure.

Protocol 2: Conversion of Methyl 2-acetoxypropanoate to Methyl Acrylate

This protocol is adapted from patent literature and describes the thermal conversion of **Methyl 2-acetoxypropanoate**.

Materials:

- **Methyl 2-acetoxypropanoate (MAPA)**
- Inert gas (e.g., Nitrogen)
- Tube furnace reactor
- Gas flow controllers
- Condensation trap
- Gas chromatograph (GC) for analysis

Procedure:

- Set up a tube furnace reactor packed with an inert material (e.g., quartz chips).
- Establish a continuous flow of an inert gas (e.g., Nitrogen at 80 mL/min) through the reactor.
- Heat the furnace to the desired reaction temperature (e.g., 560 °C).
- Introduce a liquid feed of **Methyl 2-acetoxypropanoate** into a vaporizer to create a gaseous mixture with the inert gas.
- Pass the gaseous mixture through the heated tube reactor.
- The product stream exiting the reactor is cooled in a condensation trap to collect the liquid products.
- Analyze the collected liquid product by gas chromatography (GC) to determine the molar yield and selectivity of methyl acrylate.

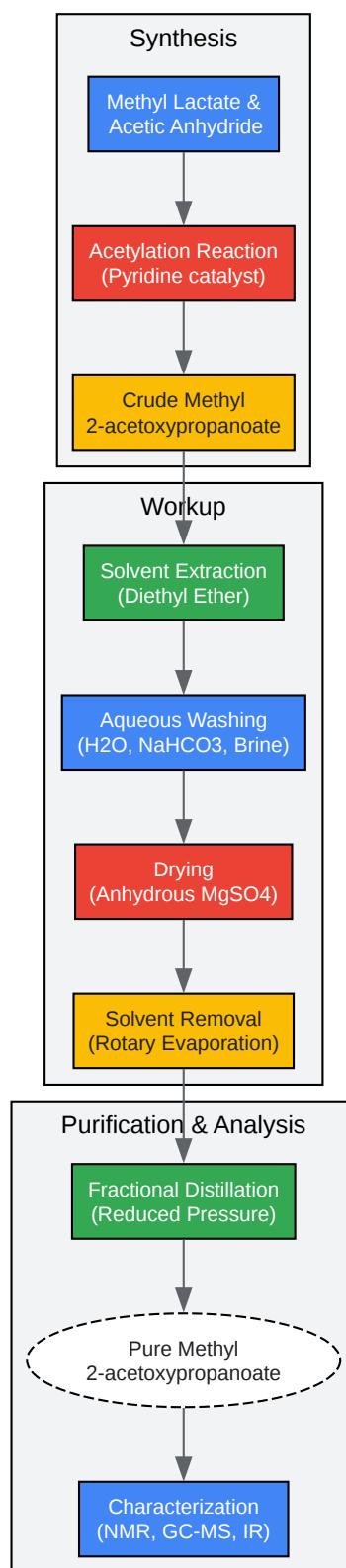
Visualizations

Signaling Pathways

Currently, there is no specific signaling pathway in which **Methyl 2-acetoxypropanoate** has been identified as a key signaling molecule in the available scientific literature. Therefore, a diagram for a signaling pathway cannot be provided.

Experimental Workflow

The following diagram illustrates a general workflow for the synthesis and purification of **Methyl 2-acetoxypropanoate**.

[Click to download full resolution via product page](#)

Caption: General workflow for the synthesis and purification of **Methyl 2-acetoxypropanoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Methyl 2-acetoxypropanoate | C₆H₁₀O₄ | CID 221165 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. Page loading... [wap.guidechem.com]
- 3. methyl 2-acetoxypropanoate | 6284-75-9 [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl 2-acetoxypropanoate and Its Synonyms]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1619064#synonyms-for-methyl-2-acetoxypropanoate-in-scientific-literature>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com